

"N-methylprop-2-enethioamide stability and decomposition pathways"

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Compound of Interest

Compound Name: *N-methylprop-2-enethioamide*

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An In-Depth Technical Guide to the Stability and Decomposition Pathways of **N-methylprop-2-enethioamide**

Disclaimer: Specific experimental stability and decomposition data for **N-methylprop-2-enethioamide** is not readily available in published literature. This guide is therefore based on established principles of thioamide chemistry, information on structurally analogous α,β -unsaturated thioamides, and general methodologies for pharmaceutical stability studies. The quantitative data presented herein is representative and intended for illustrative purposes.

Introduction

N-methylprop-2-enethioamide is a small molecule of interest in various fields of chemical research. As with any compound intended for further development, a thorough understanding of its chemical stability is paramount. This document provides a comprehensive overview of the potential stability challenges and decomposition pathways of **N-methylprop-2-enethioamide**, offering a guide for researchers, scientists, and drug development professionals. The information is derived from the known chemistry of thioamides and α,β -unsaturated systems.

Thioamides are known to be more reactive than their amide counterparts, exhibiting greater susceptibility to hydrolysis and oxidation. The presence of an α,β -unsaturated system in **N-methylprop-2-enethioamide** introduces additional potential for reactivity, including polymerization and Michael-type additions.

Physicochemical Properties

While detailed experimental data for **N-methylprop-2-enethioamide** is scarce, some properties can be inferred from the general characteristics of thioamides. Thioamides typically exhibit a UV absorption maximum around 265 nm.^[1] They are also more susceptible to oxidation than amides.^[1]

Predicted Decomposition Pathways

The primary degradation pathways for **N-methylprop-2-enethioamide** are anticipated to be hydrolysis and oxidation. Photodegradation and thermal degradation are also potential routes of decomposition.

Hydrolytic Degradation

Thioamides can undergo hydrolysis to the corresponding amide.^[2] This reaction is generally slower than for other carboxylic acid derivatives but can be catalyzed by acids and bases.^[3] The presence of metal ions, such as mercury or silver salts, can also promote hydrolysis.^[2]

- **Acid-Catalyzed Hydrolysis:** Under acidic conditions, the sulfur atom is protonated, increasing the electrophilicity of the thiocarbonyl carbon and making it more susceptible to nucleophilic attack by water.
- **Base-Catalyzed Hydrolysis:** In alkaline media, the hydroxide ion directly attacks the thiocarbonyl carbon. Thioamides can deprotonate in alkaline media to form iminothiols.^[4]

Oxidative Degradation

The thioamide functional group is susceptible to oxidation. Common oxidizing agents like hydrogen peroxide can convert thioamides to their corresponding amides through S-oxide and S,S-dioxide intermediates.^{[5][6]} This oxidative desulfurization is a key degradation pathway.^{[5][6]}

Photodegradation

While specific photostability data is unavailable, compounds with conjugated π -systems, such as the α,β -unsaturated system in **N-methylprop-2-enethioamide**, can be susceptible to

photodegradation. Potential reactions include isomerization, cyclization, or polymerization upon exposure to UV light.

Thermal Degradation

The thermal stability of thioamides can be influenced by their substitution pattern and physical state. In the context of acrylamide-containing polymers, thermal degradation can involve reactions of the side groups.^[7] For **N-methylprop-2-enethioamide**, high temperatures could potentially lead to polymerization or decomposition into smaller volatile molecules.

Quantitative Stability Data (Representative)

The following tables present hypothetical quantitative data from a representative forced degradation study on **N-methylprop-2-enethioamide** to illustrate its potential stability profile.

Table 1: Hydrolytic Stability of **N-methylprop-2-enethioamide** (7 days at 60°C)

Condition	% N-methylprop-2-enethioamide Remaining	% N-methylprop-2-enamide (Major Degradant)
0.1 M HCl	85.2	12.5
pH 4.0 Buffer	98.1	< 1.0
Purified Water	99.5	< 0.5
pH 9.0 Buffer	92.7	6.8
0.1 M NaOH	70.4	25.1

Table 2: Oxidative Stability of **N-methylprop-2-enethioamide** (24 hours at Room Temperature)

Condition	% N-methylprop-2-enethioamide Remaining	% N-methylprop-2-enamide (Major Degradant)
1% H ₂ O ₂	65.8	30.7
3% H ₂ O ₂	20.3	75.4
5% H ₂ O ₂	< 1.0	> 95.0

Table 3: Photostability of **N-methylprop-2-enethioamide** (ICH Q1B Option 2)

Condition	% N-methylprop-2-enethioamide Remaining	Appearance
Solid State (dark control)	99.8	White powder
Solid State (exposed)	97.2	Slight yellowing
Solution (dark control)	99.6	Clear solution
Solution (exposed)	90.5	Pale yellow solution

Table 4: Thermal Stability of **N-methylprop-2-enethioamide** (Solid State, 14 days)

Temperature	% N-methylprop-2-enethioamide Remaining
60°C	99.1
80°C	95.3
105°C	88.6

Visualized Pathways and Workflows

Decomposition Pathways

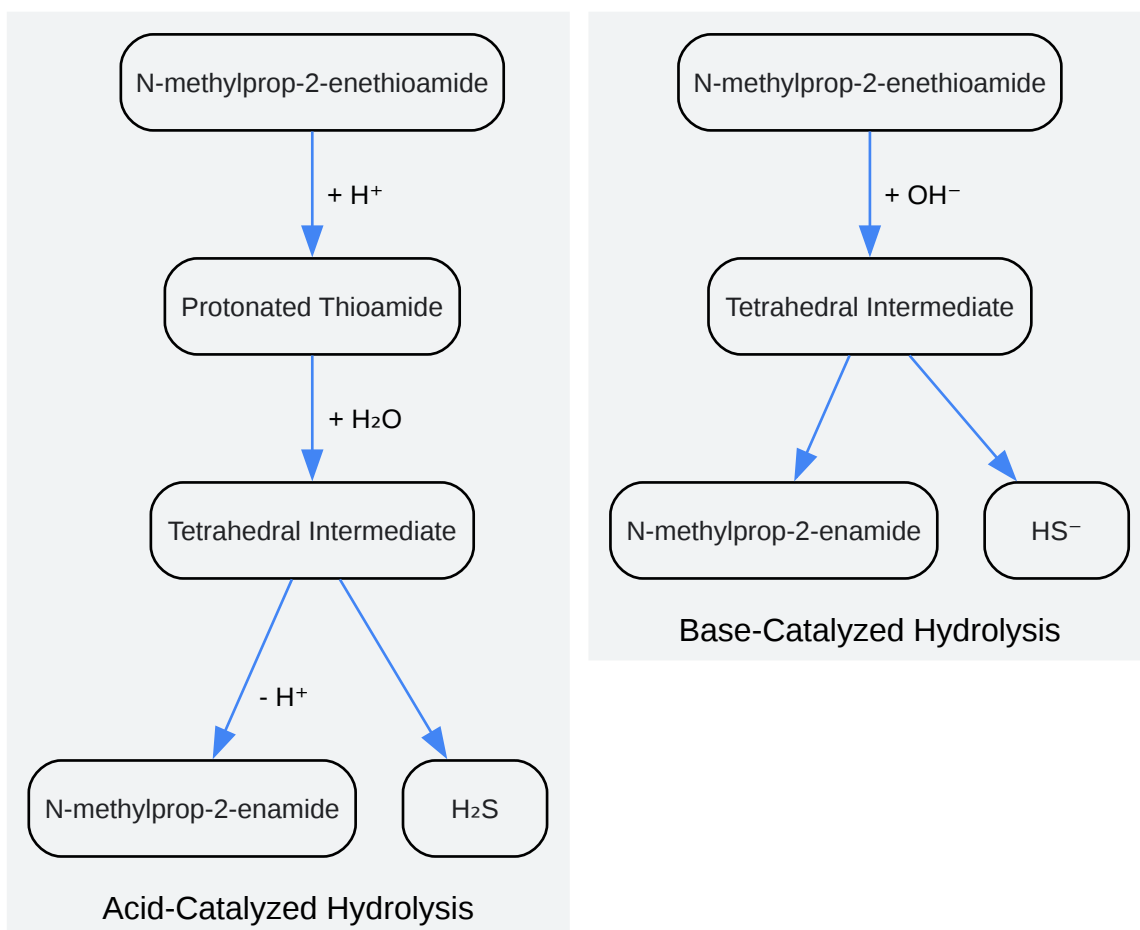


Figure 1: Proposed Hydrolytic Decomposition of N-methylprop-2-enethioamide

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Caption: Proposed Hydrolytic Decomposition Pathways.

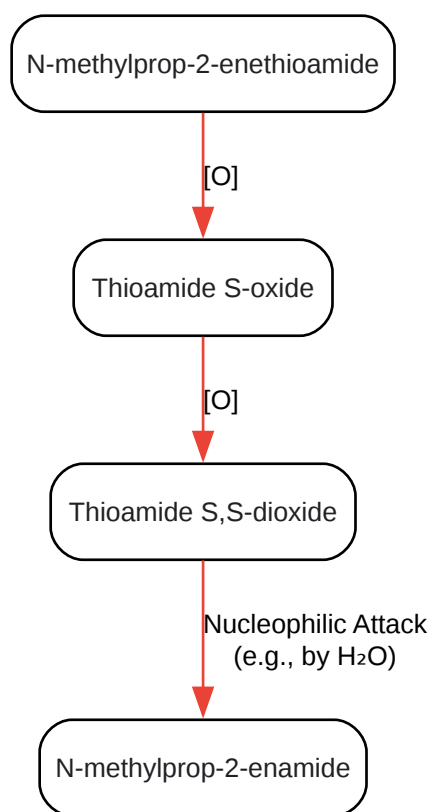


Figure 2: Proposed Oxidative Decomposition of N-methylprop-2-enethioamide

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Caption: Proposed Oxidative Decomposition Pathway.

Experimental Workflow

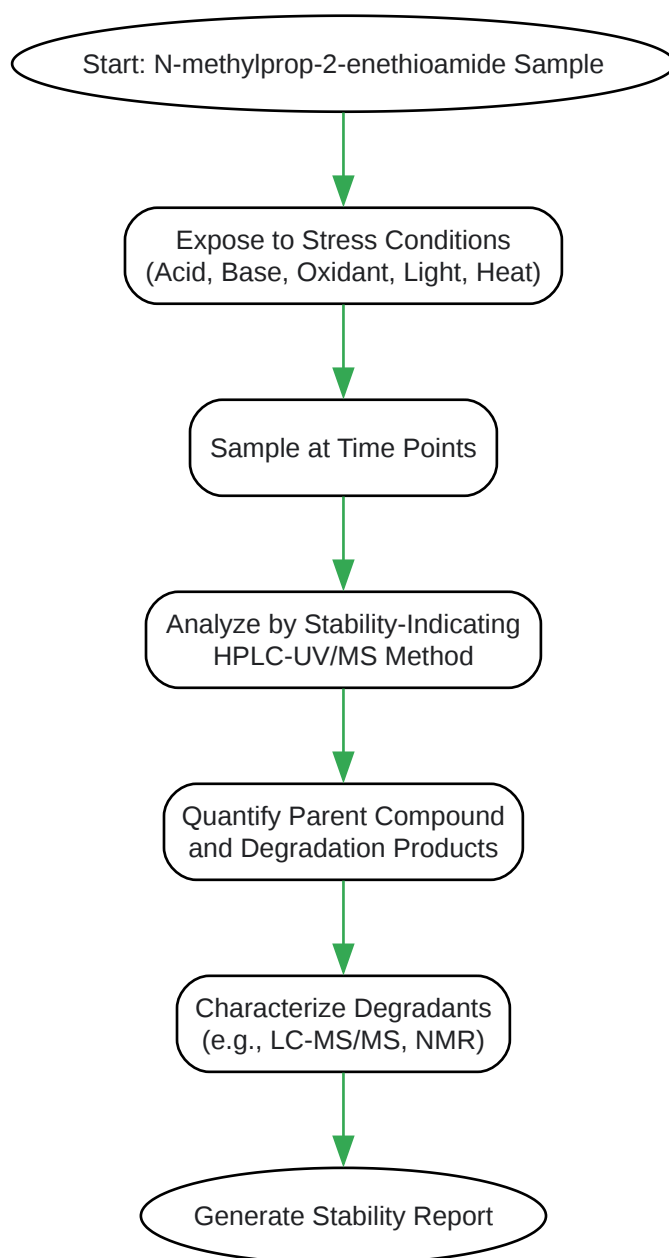


Figure 3: Experimental Workflow for a Forced Degradation Study

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Caption: Typical Experimental Workflow for a Forced Degradation Study.

Experimental Protocols

The following are detailed protocols for conducting a forced degradation study and for a stability-indicating analytical method. These are general protocols that should be optimized for the specific compound and available instrumentation.

Protocol for Forced Degradation Study of N-methylprop-2-enethioamide

Objective: To investigate the degradation of **N-methylprop-2-enethioamide** under various stress conditions to understand its degradation pathways and to develop a stability-indicating analytical method.

Materials:

- **N-methylprop-2-enethioamide**
- Hydrochloric acid (HCl), 0.1 M and 1 M
- Sodium hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen peroxide (H₂O₂), 3% (w/v)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- pH meter
- Calibrated oven
- Photostability chamber (ICH Q1B compliant)
- Volumetric flasks, pipettes, and vials

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **N-methylprop-2-enethioamide** at a concentration of 1 mg/mL in acetonitrile.
- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 9 mL of 0.1 M HCl.

- Incubate the solution at 60°C.
- Withdraw samples at 0, 2, 8, 24, and 48 hours.
- Neutralize the samples with an equivalent amount of 0.1 M NaOH before analysis.
- Dilute with mobile phase to an appropriate concentration (e.g., 100 µg/mL).
- Base Hydrolysis:
 - To 1 mL of the stock solution, add 9 mL of 0.1 M NaOH.
 - Incubate the solution at 60°C.
 - Withdraw samples at 0, 2, 8, 24, and 48 hours.
 - Neutralize the samples with an equivalent amount of 0.1 M HCl before analysis.
 - Dilute with mobile phase to an appropriate concentration.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 9 mL of 3% H₂O₂.
 - Keep the solution at room temperature.
 - Withdraw samples at 0, 2, 8, and 24 hours.
 - Dilute with mobile phase to an appropriate concentration.
- Thermal Degradation (Solid State):
 - Place a thin layer of solid **N-methylprop-2-enethioamide** in a vial.
 - Expose to 80°C in a calibrated oven.
 - Sample at 1, 3, 7, and 14 days.

- Prepare solutions of the sampled solid in acetonitrile at a known concentration for analysis.
- Photostability:
 - Expose solid **N-methylprop-2-enethioamide** and a solution (e.g., 100 µg/mL in acetonitrile:water) to light in a photostability chamber according to ICH Q1B guidelines (1.2 million lux hours and 200 watt hours/square meter).
 - Analyze the samples after exposure and compare them to dark controls.
- Analysis: Analyze all samples using the stability-indicating HPLC method described below.

Protocol for Stability-Indicating HPLC-UV Method

Objective: To develop an HPLC method capable of separating **N-methylprop-2-enethioamide** from its potential degradation products.

Instrumentation and Conditions:

- HPLC System: Agilent 1260 Infinity II or equivalent with a quaternary pump, autosampler, column compartment, and diode array detector (DAD).
- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient Program:
 - 0-2 min: 10% B
 - 2-15 min: 10% to 90% B
 - 15-18 min: 90% B
 - 18-18.1 min: 90% to 10% B

- 18.1-25 min: 10% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Detection Wavelength: 265 nm (for the thioamide) and scan from 200-400 nm to detect other peaks.

Procedure:

- System Suitability: Before sample analysis, perform system suitability tests (e.g., five replicate injections of a standard solution) to ensure the system is operating correctly. Check for parameters like retention time reproducibility, peak area precision, and theoretical plates.
- Method Specificity: Analyze samples from the forced degradation study. The method is considered stability-indicating if the degradation products are well-resolved from the parent peak and from each other. Peak purity analysis using the DAD can be used to confirm the homogeneity of the parent peak in stressed samples.
- Quantification: Create a calibration curve using standard solutions of **N-methylprop-2-enethioamide** at different concentrations to quantify the amount remaining in the stressed samples. The concentration of degradation products can be estimated as a percentage of the total peak area.

Conclusion

While specific experimental data for **N-methylprop-2-enethioamide** is lacking, a comprehensive stability profile can be predicted based on the known chemistry of thioamides and α,β -unsaturated compounds. The primary degradation pathways are expected to be hydrolysis to the corresponding amide and oxidation of the thioamide group. The provided experimental protocols offer a robust framework for conducting forced degradation studies and developing a stability-indicating analytical method, which are crucial steps in the characterization and development of this compound. The illustrative data and pathways presented in this guide should serve as a valuable resource for researchers in this field.

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